

# Commercial Sourcing Guide for Ethyl 3-amino-4,4,4-trifluorocrotonate

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## Compound of Interest

**Compound Name:** Ethyl 3-amino-4,4,4-trifluorocrotonate

**Cat. No.:** B1580629

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For researchers, scientists, and professionals in drug development, the procurement of high-quality reagents is a critical first step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **Ethyl 3-amino-4,4,4-trifluorocrotonate** (CAS No. 372-29-2), a key building block in the synthesis of various pharmaceutical and agrochemical compounds. Its trifluoromethyl group offers unique properties that can enhance biological activity and metabolic stability.<sup>[1]</sup>

## Supplier and Product Specification Overview

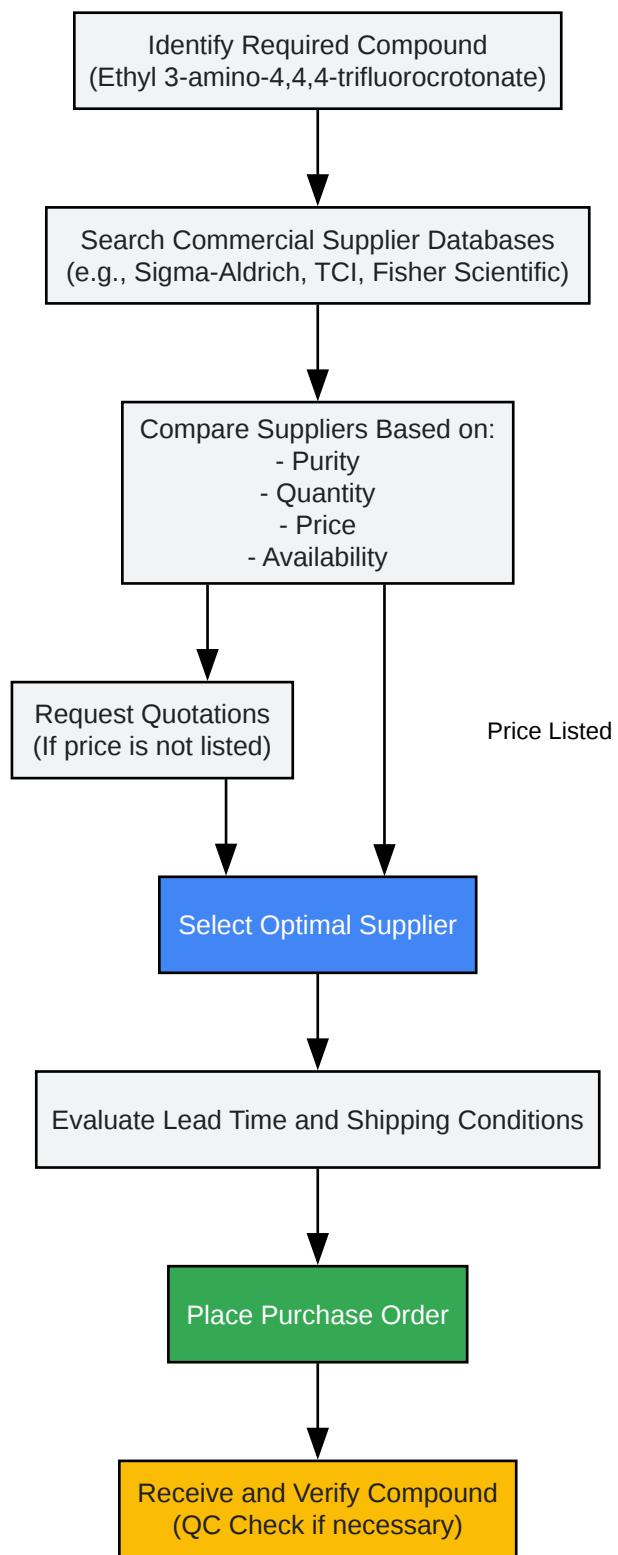
The following table summarizes the availability of **Ethyl 3-amino-4,4,4-trifluorocrotonate** from various commercial suppliers. The data presented includes purity levels and available quantities to facilitate a comparative analysis for procurement decisions.

Supplier	Purity	Available Quantities	Notes
Thermo Scientific Chemicals	97%	5 g, 25 g	Also available through Fisher Scientific.[2][3] The product was formerly part of the Alfa Aesar portfolio.[2]
Tokyo Chemical Industry (TCI)	>97.0% (GC)	5 g, 25 g	Appears as a white or colorless to light yellow powder or liquid.[4]
Sigma-Aldrich	96%	Not specified	Provided as a liquid with a density of 1.245 g/mL at 25 °C.[5]
ChemScene	98%	Not specified	Available through Sigma-Aldrich. Stated to be a solid below 26°C and a liquid above.
Santa Cruz Biotechnology	Not specified	Not specified	Molecular weight is listed as 183.13.[6]
Chem-Impex	≥ 97% (GC)	Not specified	Marketed as a key compound for pharmaceutical and agrochemical applications.[1]
CP Lab Safety	min 97%	100 grams	For professional, research, or industrial use only; not for medical or consumer use.[7]
Wanxingda (China)	≥99%	Custom	Available directly from the manufacturer with

			packaging according to customer needs. <a href="#">[8]</a>
Amitychem (via ECHEMI)	Pharmaceutical Grade/99.00%	Not specified	A Chinese manufacturer with 6 years of experience on the ECHEMI platform. <a href="#">[9]</a>
ChemNet Mall	Not specified	Not specified	A platform to source the chemical from various Chinese manufacturers. <a href="#">[10]</a>

## Logical Workflow for Supplier Selection

For researchers initiating a new project, the selection of a suitable chemical supplier is a crucial decision. The following diagram illustrates a logical workflow for this process, from initial identification to final procurement.



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### Supplier Selection Workflow

This guide does not include experimental protocols as the focus is on the commercial sourcing of **Ethyl 3-amino-4,4,4-trifluorocrotonate**. Researchers should refer to relevant literature for detailed experimental methodologies.

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